

protocol for the purification of 3-(3-Methylphenyl)propan-1-amine

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Compound of Interest

Compound Name: 3-(3-Methylphenyl)propan-1-amine

Cat. No.: B010864

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An Application Note for the Purification of 3-(3-Methylphenyl)propan-1-amine

Authored by: A Senior Application Scientist

Abstract

This document provides a comprehensive guide for the purification of **3-(3-Methylphenyl)propan-1-amine** (CAS: 104774-85-8), a key intermediate in pharmaceutical and chemical synthesis. Achieving high purity is critical for downstream applications, requiring the effective removal of starting materials, reaction by-products, and other contaminants. This guide details three robust purification protocols: vacuum distillation, crystallization via salt formation, and flash column chromatography. The rationale behind each technique is discussed, enabling researchers to select the most appropriate method based on the impurity profile of their crude material and the desired final purity. Furthermore, this note includes detailed procedures for purity assessment using modern analytical techniques and essential safety protocols for handling aromatic amines.

Compound Profile and Physicochemical Properties

3-(3-Methylphenyl)propan-1-amine, also known as 3-(m-Tolyl)propan-1-amine, is a primary aromatic amine.^[1] Its physical and chemical properties are crucial for designing an effective purification strategy.

Property	Value	Source
CAS Number	104774-85-8	[1]
Molecular Formula	C ₁₀ H ₁₅ N	[1][2]
Molecular Weight	149.23 g/mol	[1][2]
Boiling Point	238.6 °C at 760 mmHg	[2]
Density	0.94 g/cm ³	[2]
Flash Point	103 °C	[2]
Appearance	Colorless to pale yellow liquid (Free Base)	General Knowledge
Solubility	Soluble in common organic solvents (e.g., DCM, EtOAc, alcohols).	General Knowledge
pKa (Conjugate Acid)	~10 (Estimated for primary alkylamines)	General Knowledge

Critical Safety and Handling Precautions

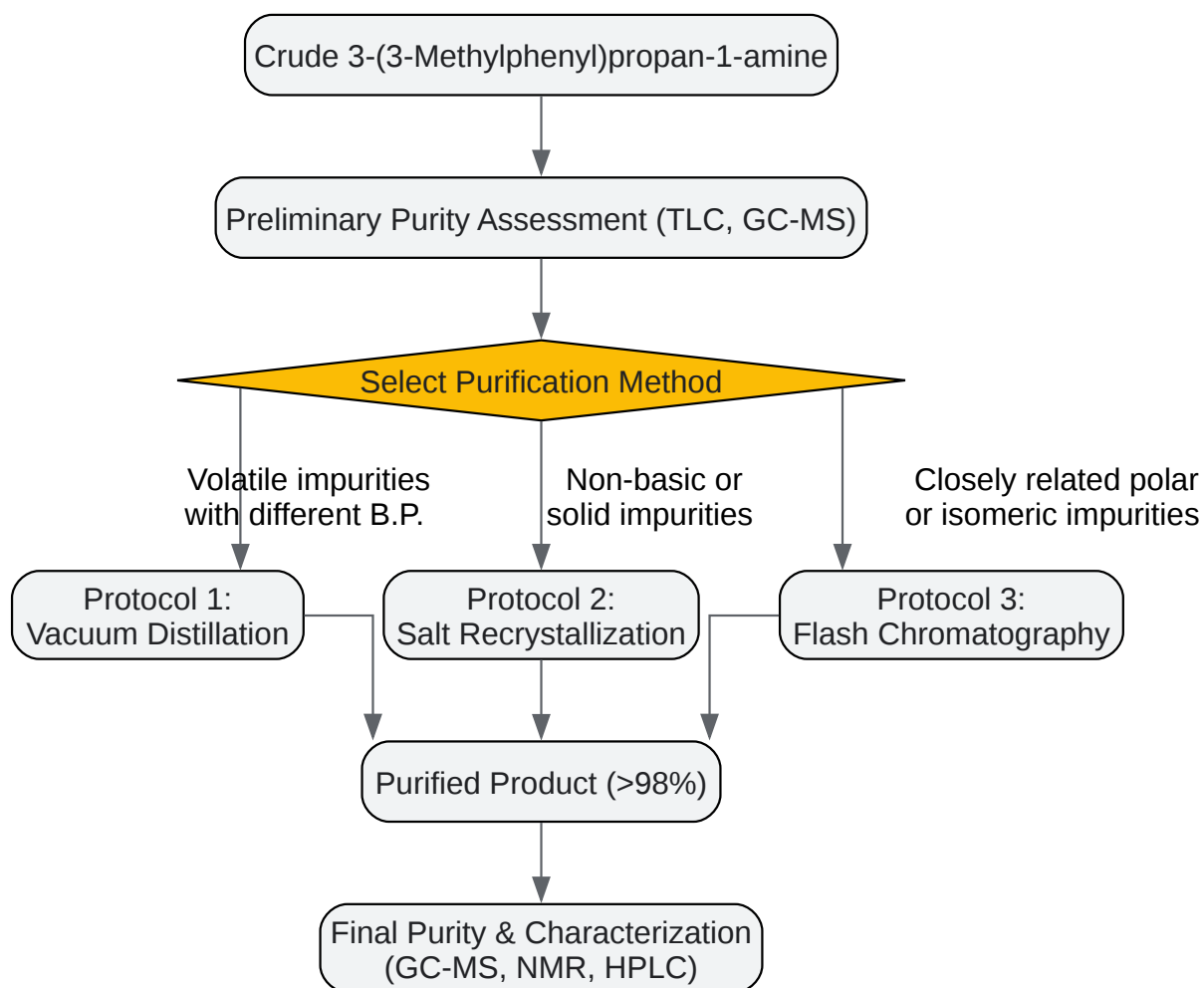
Aromatic amines as a chemical class warrant careful handling due to their potential toxicity.[3]
[4] Some are classified as known or suspected carcinogens.[4][5]

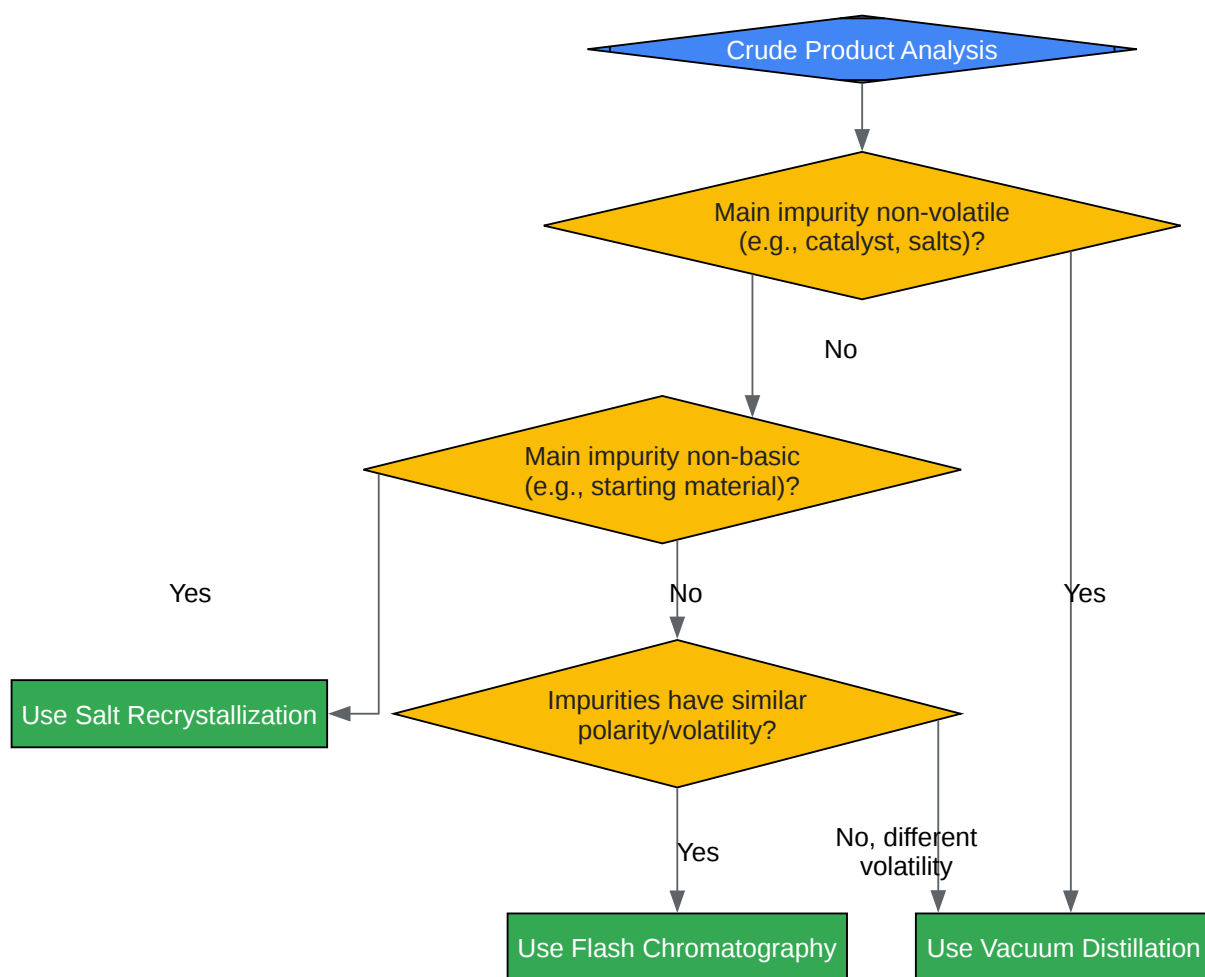
- Engineering Controls: All handling of **3-(3-Methylphenyl)propan-1-amine** should be conducted in a well-ventilated chemical fume hood.
- Personal Protective Equipment (PPE): Wear nitrile gloves (inspect before use), chemical safety goggles, and a flame-retardant lab coat.[6]
- Toxicological Hazards: The primary risk associated with aromatic amines is methemoglobinemia, which impairs oxygen transport in the blood, leading to symptoms like cyanosis, headache, and dizziness.[7] Avoid inhalation of vapors, ingestion, and direct skin contact.[6]

- Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[6]

Overview of the Purification Strategy

The choice of purification method depends heavily on the nature and quantity of impurities present in the crude product. A preliminary analysis by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) is highly recommended to devise the optimal strategy.





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